

Application Notes and Protocols for Uvarigrin (Experimental Formulation)

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Compound of Interest

Compound Name: Uvarigrin

Cat. No.: B15144109

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Product Name: Uvarigrin (Experimental Formulation)

Catalog No.: UVG-EXP001

Formulation: Provided as a lyophilized powder. Reconstitute in DMSO to create a stock solution.

Storage: Store lyophilized powder at -20°C. After reconstitution, store the stock solution at -20°C in aliquots to avoid repeated freeze-thaw cycles.

Introduction

Uvarigrin is a novel dihydrochalcone with potential anti-inflammatory and anti-cancer properties, analogous to related cytotoxic natural products found in plants of the *Uvaria* genus.

[1] Chalcones are a class of naturally occurring compounds known for a wide range of pharmacological activities, including anti-inflammatory, antioxidant, and anticancer effects.[2][3]

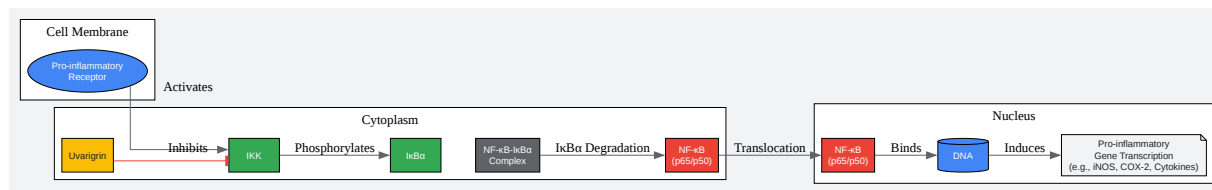
These activities are often attributed to their ability to modulate key cellular signaling pathways.

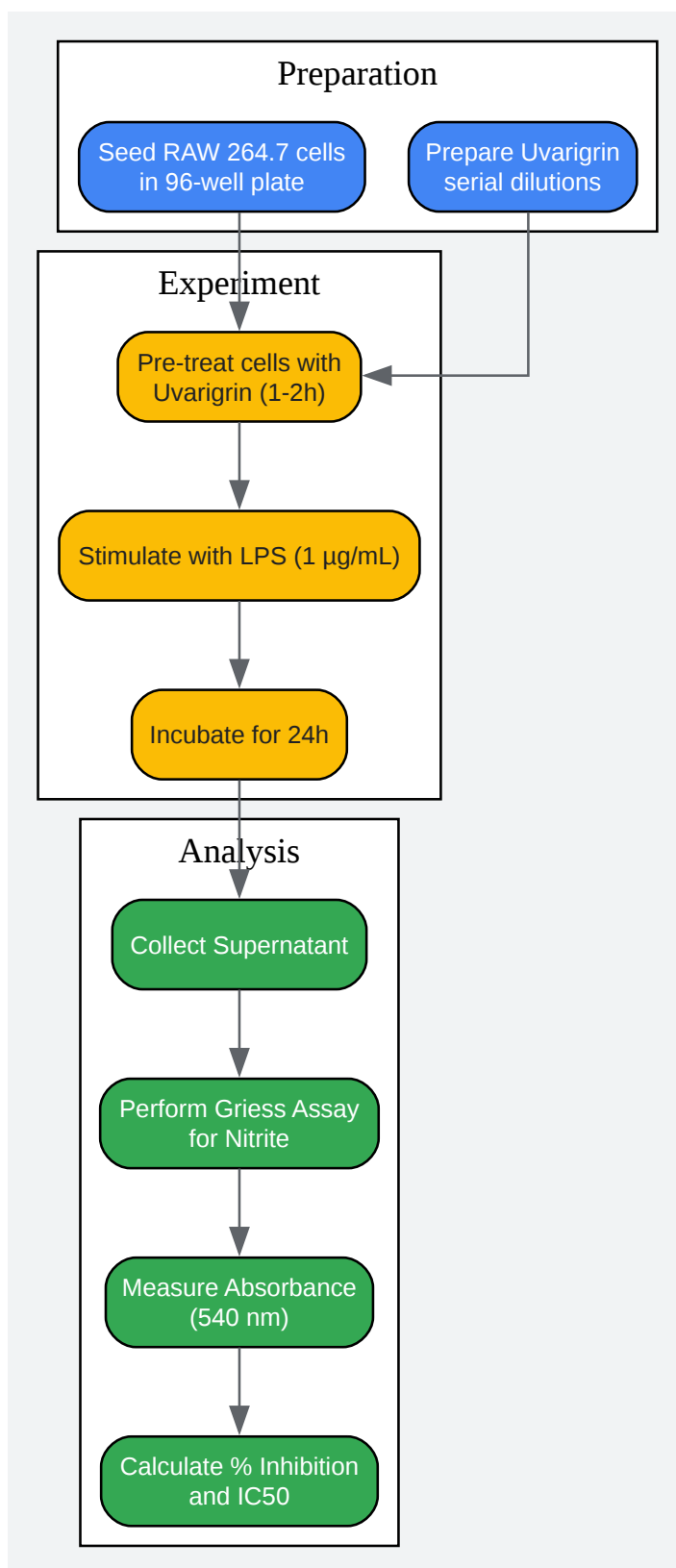
[2] This document provides detailed protocols for the experimental in vitro evaluation of **Uvarigrin**'s biological activities.

Potential Mechanism of Action

Uvarigrin is hypothesized to exert its biological effects by modulating key signaling pathways implicated in inflammation and cancer. Based on the activity of similar chalcone derivatives, **Uvarigrin** may inhibit the NF- κ B and PI3K/AKT signaling pathways.[2] The NF- κ B pathway is a critical regulator of inflammatory responses, and its inhibition can lead to a reduction in the production of pro-inflammatory mediators like nitric oxide (NO) and cytokines.[4] Furthermore, the PI3K/AKT pathway is a central node in cell proliferation and survival, and its inhibition is a common mechanism for the anti-cancer effects of many natural compounds.

Signaling Pathway Diagram





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